

(3-Amino-4-hydroxyphenyl)acetic acid CAS number and molecular formula

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Compound of Interest

Compound Name: (3-Amino-4-hydroxyphenyl)acetic acid

Cat. No.: B130158

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An In-depth Technical Guide to (3-Amino-4-hydroxyphenyl)acetic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(3-Amino-4-hydroxyphenyl)acetic acid**, a molecule of interest in various scientific domains. This document details its chemical identity, physicochemical properties, and explores the biological activities of structurally related compounds, offering insights for researchers and professionals in drug development.

Chemical Identity and Properties

(3-Amino-4-hydroxyphenyl)acetic acid is a substituted aromatic amino acid derivative. Its core structure consists of a phenylacetic acid backbone with both an amino and a hydroxyl group attached to the phenyl ring.

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value
CAS Number	38196-08-6
Molecular Formula	C ₈ H ₉ NO ₃
IUPAC Name	2-(3-amino-4-hydroxyphenyl)acetic acid
Molecular Weight	167.16 g/mol
Canonical SMILES	<chem>C1=CC(=C(C=C1CC(=O)O)N)O</chem>
InChI Key	AOZKIUFHHMUPGU-UHFFFAOYSA-N

Table 2: Physicochemical Properties

Property	Value
XLogP3-AA	0.3
Hydrogen Bond Donor Count	3
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	2
Exact Mass	167.058243 g/mol
Monoisotopic Mass	167.058243 g/mol
Topological Polar Surface Area	83.6 Å ²
Heavy Atom Count	12
Complexity	172

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **(3-Amino-4-hydroxyphenyl)acetic acid** is not readily available in the surveyed literature, the synthesis of structurally similar compounds provides valuable insights into potential synthetic routes. The synthesis of related compounds, such as 3-((4-hydroxyphenyl)amino)propanoic acid

derivatives, often involves the reaction of a substituted aminophenol with a suitable carboxylic acid or its derivative.

A general plausible synthetic approach for **(3-Amino-4-hydroxyphenyl)acetic acid** could involve the nitration of 4-hydroxyphenylacetic acid, followed by the reduction of the nitro group to an amino group. The starting material, 4-hydroxyphenylacetic acid, can be synthesized through various methods, including the biotransformation of related phenolic compounds.

Biological Activity and Potential Applications

Direct research on the biological activity and signaling pathways of **(3-Amino-4-hydroxyphenyl)acetic acid** is limited. However, extensive research on structurally related molecules provides a strong basis for predicting its potential pharmacological relevance.

Antimicrobial and Anticancer Potential

Derivatives of 3-((4-hydroxyphenyl)amino)propanoic acid have demonstrated significant antimicrobial activity against multidrug-resistant bacterial and fungal pathogens. These compounds have also been investigated for their anticancer properties, with studies showing they can reduce the viability of cancer cells and suppress cell migration. The presence of the 4-hydroxyphenyl moiety is believed to contribute to these activities, suggesting that **(3-Amino-4-hydroxyphenyl)acetic acid** could serve as a scaffold for the development of novel antimicrobial and anticancer agents.

Cardiovascular and Bone Health

4-Hydroxyphenylacetic acid (4-HPA), a closely related compound, has been shown to possess antithrombotic effects. Mechanistic studies suggest that 4-HPA exerts its antithrombotic activity by inducing autophagy through the inhibition of the PI3K/AKT/mTOR signaling pathway.

Furthermore, 4-HPA has been found to inhibit osteoclastogenesis, the process of bone resorption, by reducing the accumulation of reactive oxygen species (ROS). This is achieved through the regulation of the Nrf2 pathway, which in turn inhibits the NF- κ B and MAPK signaling pathways. These findings suggest a potential role for 4-HPA and its derivatives in the treatment of osteoporosis.

Biosynthesis and Metabolism

In microorganisms, the biosynthesis of L-p-hydroxyphenylglycine, another related compound, originates from the shikimic acid pathway. The metabolism of various hydroxyphenylacetic acids is an active area of research, with studies indicating their formation from the microbial metabolism of aromatic amino acids and polyphenolic compounds in the gut. 3-Hydroxyphenylacetic acid is a known metabolite of rutin and is involved in the tyrosine metabolism pathway.

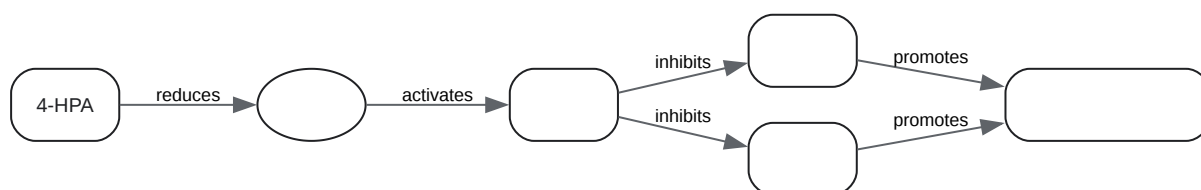
Logical Relationships in Biological Pathways

The biological activities of compounds structurally related to **(3-Amino-4-hydroxyphenyl)acetic acid** often involve the modulation of key signaling pathways. The following diagrams illustrate these relationships.



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Caption: 4-HPA antithrombotic signaling pathway.



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Caption: 4-HPA inhibition of osteoclastogenesis.

Future Directions

The structural similarity of **(3-Amino-4-hydroxyphenyl)acetic acid** to compounds with established biological activities makes it a compelling candidate for further investigation. Future research should focus on developing a robust and scalable synthesis protocol for this specific molecule. Subsequently, comprehensive screening for its antimicrobial, anticancer,

antithrombotic, and anti-osteoporotic properties is warranted. Elucidating the specific signaling pathways modulated by **(3-Amino-4-hydroxyphenyl)acetic acid** will be crucial for understanding its mechanism of action and potential therapeutic applications. The insights gained from such studies could pave the way for the development of novel therapeutics for a range of diseases.

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